

In-Depth Technical Guide to the Spectroscopic Characterization of Isomorellinol

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Compound of Interest

Compound Name: *Isomorellinol*

Cat. No.: *B15581190*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data essential for the characterization of **Isomorellinol**, a caged polyprenylated xanthone. The information detailed herein is critical for the unambiguous identification, purity assessment, and further development of this potent natural product for therapeutic applications.

Spectroscopic Data for Isomorellinol Characterization

The structural elucidation of **Isomorellinol** is primarily achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). These techniques provide detailed information about the molecule's atomic connectivity, stereochemistry, and overall composition.

Mass Spectrometry (MS)

High-Resolution Mass Spectrometry (HRMS) is crucial for determining the elemental composition of **Isomorellinol**.

Table 1: High-Resolution Mass Spectrometry (HRMS) Data for **Isomorellinol**

Ionization Mode	Mass-to-Charge Ratio (m/z)	Molecular Formula
ESI-MS	[M+H] ⁺	C ₃₃ H ₃₇ O ₇

Note: The specific m/z value may vary slightly depending on the instrument and experimental conditions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H-NMR and ¹³C-NMR spectroscopy are indispensable for elucidating the complex, caged structure of **Isomorellinol**. The chemical shifts (δ) are reported in parts per million (ppm) and are referenced to a standard solvent signal.

At present, a complete, publicly available, tabulated dataset of the ¹H and ¹³C NMR chemical shifts for **Isomorellinol** is not readily found in the scientific literature. The following tables are placeholders to be populated with experimental data as it becomes available.

Table 2: ¹H-NMR Spectroscopic Data for **Isomorellinol** (Placeholder)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
Data Unavailable			

Table 3: ¹³C-NMR Spectroscopic Data for **Isomorellinol** (Placeholder)

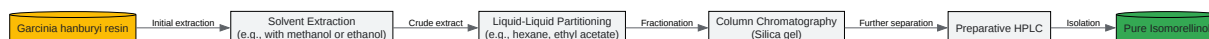
Position	Chemical Shift (δ) ppm
Data Unavailable	

Experimental Protocols

The following sections outline the typical experimental procedures for the isolation and spectroscopic analysis of **Isomorellinol**.

Isolation of Isomorellinol

Isomorellinol is a naturally occurring caged xanthone that can be isolated from the resin of *Garcinia hanburyi*[1]. The general workflow for its isolation is as follows:



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Caption: General workflow for the isolation of **Isomorellinol**.

Spectroscopic Analysis

High-resolution mass spectra are typically acquired using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or Orbitrap mass analyzer.



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Caption: Workflow for HRMS analysis of **Isomorellinol**.

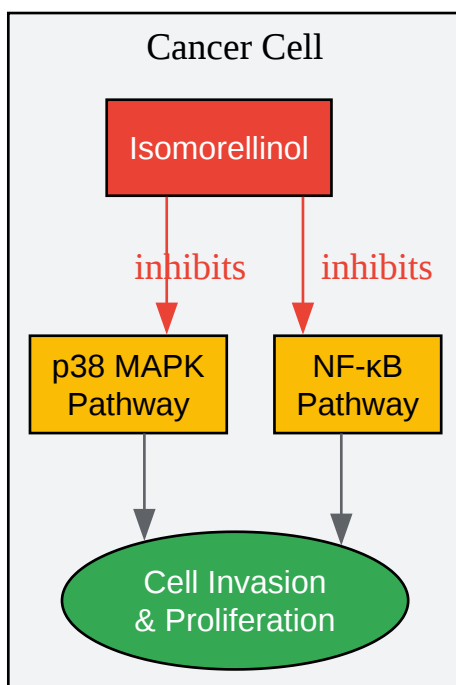
NMR spectra are recorded on high-field spectrometers (e.g., 400 MHz or higher). The sample is dissolved in a deuterated solvent, and various 1D and 2D NMR experiments (COSY, HSQC, HMBC, NOESY) are performed to fully assign the proton and carbon signals.

Signaling Pathway Involvement

Isomorellinol has been shown to exert its biological effects, particularly its anti-cancer properties, by modulating key cellular signaling pathways.

Inhibition of NF- κ B and p38 MAPK Pathways

Research has demonstrated that **Isomorellinol** can inhibit the proliferation and invasion of cholangiocarcinoma cells by suppressing the nuclear factor-kappa B (NF- κ B) and p38 mitogen-activated protein kinase (MAPK) signaling pathways[1][2].



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Caption: Isomorellinol's inhibitory effect on key signaling pathways.

This guide serves as a foundational resource for professionals engaged in the study and development of **Isomorellinol**. The provided spectroscopic data and experimental protocols are essential for ensuring the quality and reproducibility of research in this promising area of natural product chemistry.

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References

- 1. Inhibitory effect of isomorellin on cholangiocarcinoma cells via suppression of NF-κB translocation, the phosphorylated p38 MAPK pathway and MMP-2 and uPA expression - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 2. Caged Polyprenylated Xanthenes in *Garcinia hanburyi* and the Biological Activities of Them - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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